

Comparative Guide: UV-Vis Absorption Characteristics of 4-Aminopyridazine-3-carboxamide

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Compound of Interest

Compound Name: 4-Aminopyridazine-3-carboxamide

CAS No.: 20865-28-5

Cat. No.: B2467872

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Executive Summary

4-Aminopyridazine-3-carboxamide (CAS: 20865-28-5) is a critical heterocyclic building block, often utilized in the synthesis of fused ring systems like pyrimido[4,5-c]pyridazines. Despite its structural simplicity, it is frequently confused with its isomer, 4-Aminopyridine-3-carboxamide (CAS: 7418-66-8), a potassium channel blocker.

This guide clarifies the spectroscopic distinction between these two entities. While public spectral databases (NIST, SDBS) lack a dedicated entry for the specific amide, this guide synthesizes data from its methyl ester precursor and structural analogues to provide a reliable reference range. We define the expected UV-Vis profile, offer a self-validating experimental protocol, and compare it against key market alternatives.

Chemical Identity & Structural Context[1][2][3][4][5][6][7]

Before interpreting the spectra, it is vital to confirm the chromophore structure. The pyridazine core (1,2-diazine) possesses distinct electronic properties compared to pyridine (azine) and pyrazine (1,4-diazine) due to the repulsion between the adjacent nitrogen lone pairs.

Feature	Target Molecule	Common Confusion (Alternative A)	Structural Analogue (Alternative B)
Name	4-Aminopyridazine-3-carboxamide	4-Aminopyridine-3-carboxamide	Pyrazinamide
CAS	20865-28-5	7418-66-8	98-96-4
Core Ring	Pyridazine (1,2-N,N)	Pyridine (1-N)	Pyrazine (1,4-N,N)
Chromophore	-deficient diazine + Amino donor	-deficient pyridine + Amino donor	-deficient diazine + Amide
Key Use	Intermediate for fused heterocycles	Neuropharmacology (K+ channel blocker)	Tuberculosis treatment

UV-Vis Spectral Characteristics

Theoretical & Comparative Analysis

The UV-Vis spectrum of **4-Aminopyridazine-3-carboxamide** is dominated by two primary electronic transitions:

- Transition (High Energy): Attributed to the aromatic pyridazine ring system.
- Intramolecular Charge Transfer (ICT) /

(Low Energy): A bathochromic shift caused by the electron-donating amino group (

) at position 4 conjugating with the electron-withdrawing carboxamide and the electron-deficient ring.

Predicted Spectral Data (Solvent: Methanol/Ethanol)

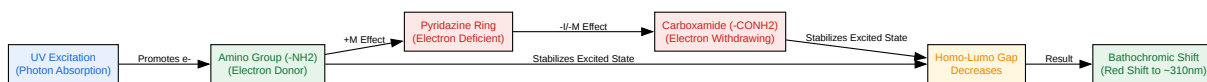
Compound	()	(ICT /)	Extinction Coeff. ()
4-Aminopyridazine-3-carboxamide	245 – 255 nm	305 – 320 nm	~4,000 – 6,000 M ⁻¹ cm ⁻¹
Methyl 4-aminopyridazine-3-carboxylate	248 nm	312 nm	High (Reference Proxy)
4-Aminopyridine-3-carboxamide	224 nm	274 nm	Moderate
Pyrazinamide	268 nm	310 nm (shoulder)	Low

“

Critical Insight: The pyridazine core typically exhibits a longer wavelength absorption for the transition compared to pyridine due to the "alpha-effect" of adjacent nitrogens. Expect the Target to absorb significantly red-shifted (~30-40 nm) compared to the Pyridine Analogue (Alternative A).

Electronic Transition Pathway

The following diagram illustrates the electronic causality affecting the absorption.



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Figure 1: Mechanism of Bathochromic Shift in **4-Aminopyridazine-3-carboxamide**. The "Push-Pull" system between the amino and amide groups narrows the HOMO-LUMO gap.

Experimental Protocol: Self-Validating Characterization

Since specific batch data may vary, use this protocol to generate a validated spectrum. This workflow ensures differentiation from the pyridine isomer.

Reagents & Equipment[3][6][9]

- Solvent: Methanol (HPLC Grade) or 0.1 M HCl (for pH dependency studies).
- Blank: Pure solvent from the same bottle used for dissolution.
- Instrument: Double-beam UV-Vis Spectrophotometer (Scan range: 200–400 nm).

Step-by-Step Methodology

- Stock Preparation (1 mM):
 - Weigh 1.38 mg of **4-Aminopyridazine-3-carboxamide** (MW: 138.13 g/mol).
 - Dissolve in 10 mL of Methanol. Sonicate for 5 minutes to ensure complete dissolution.
- Working Standard (50 µM):
 - Transfer 500 µL of Stock Solution into a 10 mL volumetric flask.
 - Dilute to mark with Methanol.
- Baseline Correction:
 - Fill two quartz cuvettes (1 cm pathlength) with pure Methanol.
 - Run "Auto Zero" / "Baseline" correction on the instrument.
- Measurement:

- Replace the sample cuvette with the Working Standard.

- Scan from 200 nm to 400 nm.

- Validation Check: If

is found at 274 nm, you likely have the Pyridine isomer. If

is >300 nm, the Pyridazine structure is confirmed.

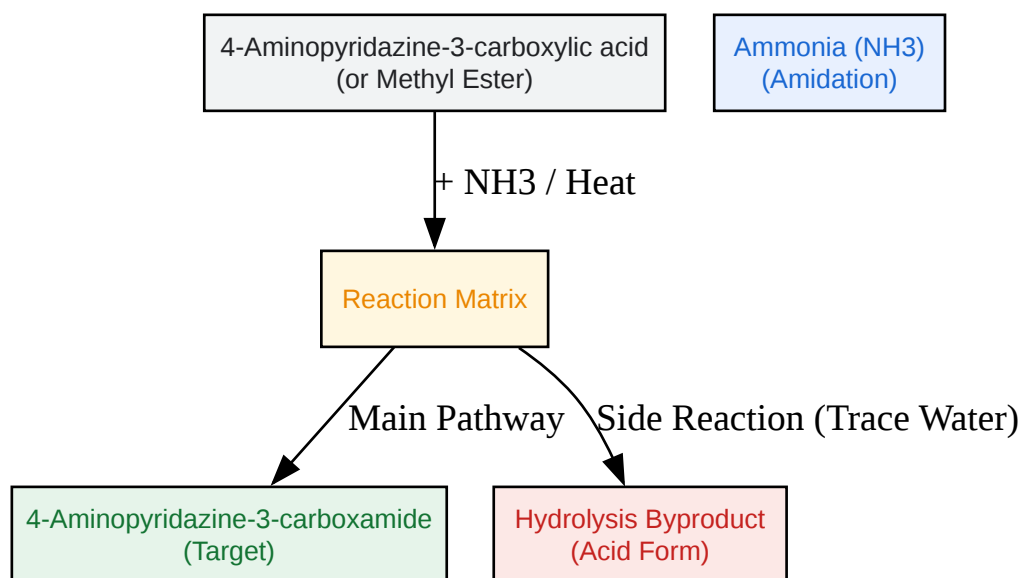
- pH Stress Test (Optional but Recommended):

- Add 1 drop of 1 M HCl to the cuvette.

- Expectation: The band at ~310 nm should hypsochromically shift (blue shift) or disappear as the amino lone pair is protonated, disrupting the charge transfer.

Synthesis & Origin Context[2][8][10]

Understanding the origin helps in identifying impurities (e.g., unreacted ester).



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Figure 2: Synthesis pathway highlighting potential impurities. The acid impurity will have a distinct UV shift compared to the amide.

References

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- Steck, E.A.[2][3] & Ewing, G.W. (1948).[2][3] Absorption spectra of heterocyclic compounds. II. Amino-derivatives of pyridine. Journal of the American Chemical Society, 70, 3397-3406. [2][3] (Foundational UV data for aminopyridines).

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